

# Dissolving Pyr10 for Cell Culture: Application Notes and Protocols

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## Compound of Interest

Compound Name: Pyr10

Cat. No.: B610348

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This document provides detailed guidelines and protocols for the dissolution of **Pyr10**, a potent and selective inhibitor of the Transient Receptor Potential Canonical 3 (TRPC3) channel, for use in cell culture applications. Adherence to these protocols is crucial for ensuring experimental reproducibility and obtaining reliable data.

## Introduction to Pyr10

**Pyr10** is a pyrazole-containing compound that selectively inhibits TRPC3 channels, which are non-selective cation channels involved in calcium signaling pathways.<sup>[1][2][3]</sup> It demonstrates significantly greater potency for TRPC3-mediated receptor-operated calcium entry (ROCE) compared to store-operated calcium entry (SOCE) mediated by STIM1/Orai1 channels.<sup>[4][5]</sup> This selectivity makes **Pyr10** a valuable tool for dissecting the physiological roles of TRPC3 in various cellular processes, including proliferation and fibrosis.<sup>[4][6]</sup>

Chemical Properties:

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>13</sub> F <sub>6</sub> N <sub>3</sub> O <sub>2</sub> S
Molecular Weight	449.37 g/mol <sup>[1][4]</sup>
CAS Number	1315323-00-2 <sup>[1][4]</sup>

## Solubility of Pyr10

**Pyr10** is practically insoluble in water but exhibits good solubility in organic solvents.<sup>[7]</sup> The choice of solvent is critical for preparing stock solutions that can be further diluted in cell culture media.

Solubility Data:

Solvent	Maximum Concentration
DMSO	90 - 100 mg/mL <sup>[2][8][9]</sup>
Ethanol	44.94 mg/mL (100 mM) <sup>[4]</sup>

For most in vitro cell culture experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Pyr10**.

## Experimental Protocols

### Preparation of a 10 mM Pyr10 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pyr10** in DMSO, a common starting concentration for subsequent dilutions in cell culture experiments.

Materials:

- **Pyr10** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **Pyr10**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 449.37 \text{ g/mol} * 1000 \text{ mg/g} = 4.49 \text{ mg}$
- Weighing **Pyr10**:
  - Carefully weigh out 4.49 mg of **Pyr10** powder and place it into a sterile microcentrifuge tube.
- Adding DMSO:
  - Add 1 mL of sterile DMSO to the tube containing the **Pyr10** powder.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied.[\[6\]](#)[\[8\]](#)[\[10\]](#) Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[7\]](#)[\[11\]](#)
  - Store the aliquots at -20°C for up to 3-6 months or at -80°C for longer-term storage.[\[2\]](#)[\[9\]](#)  
[\[11\]](#) Stock solutions in DMSO are generally stable for at least one month at -20°C.[\[11\]](#)

Note on Final DMSO Concentration: When preparing working solutions for cell culture, ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1% to 0.5%.

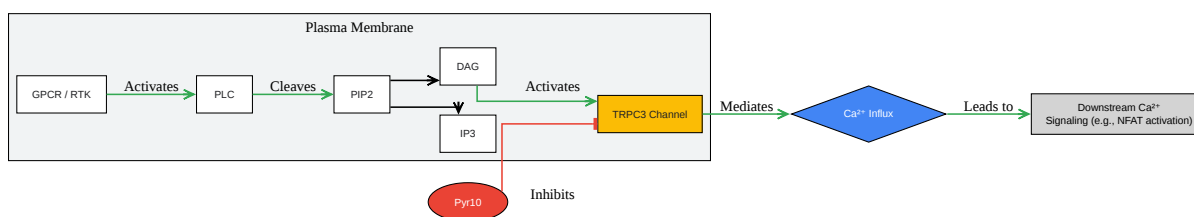
## Preparation of Working Solutions in Cell Culture Medium

#### Procedure:

- Thaw a single aliquot of the 10 mM **Pyr10** stock solution at room temperature.
- Perform serial dilutions of the stock solution in your complete cell culture medium to achieve the desired final concentration for your experiment. For example, to prepare a 10  $\mu$ M working solution, you would perform a 1:1000 dilution of the 10 mM stock solution.
- Mix the working solution thoroughly by gentle pipetting before adding it to your cell cultures.
- It is recommended to prepare working solutions fresh for each experiment.[\[1\]](#)[\[8\]](#)

## Signaling Pathway and Experimental Workflow

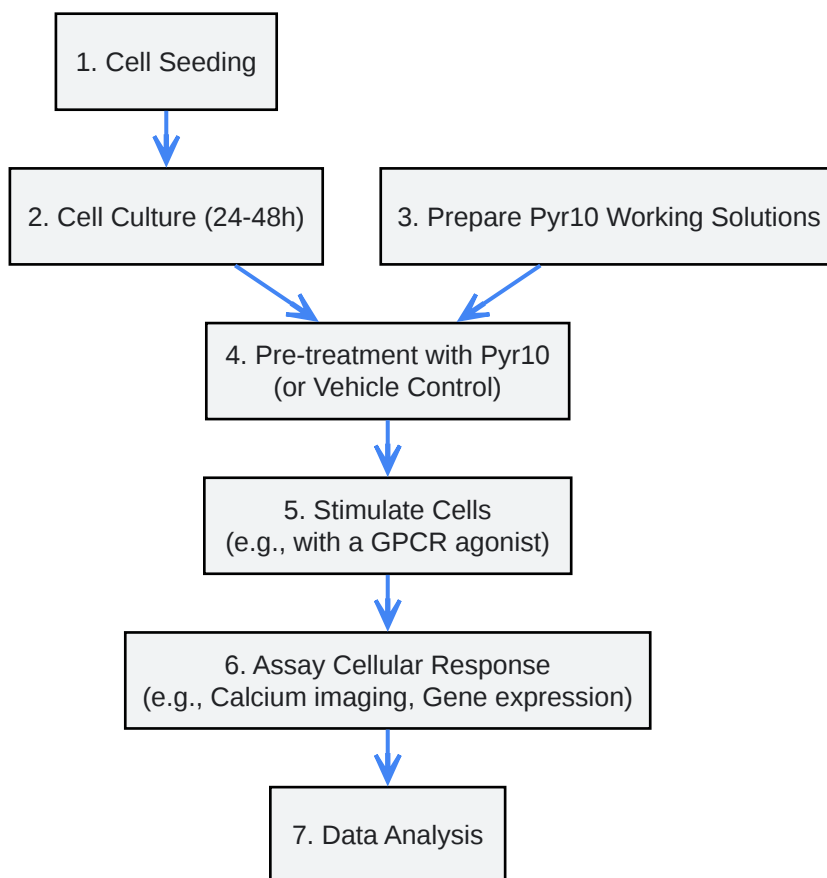
**Pyr10** acts by inhibiting the TRPC3 channel, thereby blocking the influx of  $\text{Ca}^{2+}$  into the cell that is initiated by certain G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs). This inhibition can impact downstream signaling pathways that are dependent on calcium, such as the activation of Nuclear Factor of Activated T-cells (NFAT).



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Caption: Mechanism of **Pyr10** action on the TRPC3 signaling pathway.

The following workflow outlines a typical experiment to assess the effect of **Pyr10** on a cellular response.



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Caption: A generalized experimental workflow for studying the effects of **Pyr10**.

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## References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [abmole.com](https://www.abmole.com) [abmole.com]
- 3. Pyr10 | CAS 1315323-00-2 | TRPC3 inhibitor | DC Chemicals [dcchemicals.com]
- 4. Pyr 10 | TRPC Channels | Tocris Bioscience [tocris.com]

- 5. Novel pyrazole compounds for pharmacological discrimination between receptor-operated and store-operated Ca<sup>2+</sup> entry pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. glpbio.com [glpbio.com]
- 8. Pyr10 | TRP/TRPV Channel | TargetMol [targetmol.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. glpbio.com [glpbio.com]
- 11. Pyr10|1315323-00-2|COA [dcchemicals.com]
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